

# Mesopram: Core Properties and Mechanism of Action

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## Compound Focus: Mesopram

CAS No.: 189940-24-7

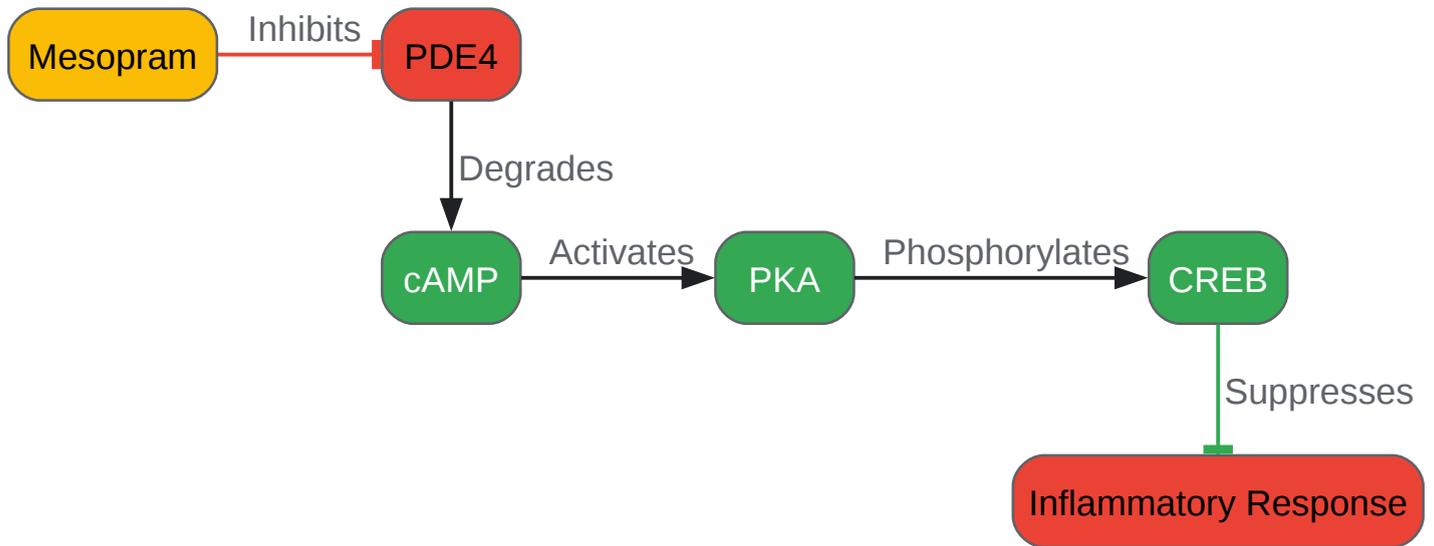
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**Mesopram** (also known as Daxalipram) is an orally active, specific inhibitor of the type-4 phosphodiesterase (PDE4) enzyme [1] [2] [3]. Its core molecular function is to selectively bind to and inhibit PDE4, which hydrolyzes and inactivates cyclic adenosine monophosphate (cAMP). This inhibition leads to the intracellular accumulation of cAMP, a crucial second messenger that modulates a wide array of signaling pathways [4] [5].

The therapeutic effects of **Mesopram** are primarily mediated through this increase in cAMP, which subsequently activates downstream effectors like Protein Kinase A (PKA) and the transcription factor CREB (cAMP Response Element-Binding protein) [5] [6]. A key consequence of this signaling cascade is the potent inhibition of pro-inflammatory cytokines. **Mesopram** has been shown to decrease the synthesis of TNF- $\alpha$  and IFN- $\gamma$ , which are central to inflammatory processes [1] [2] [3].

The diagram below illustrates this primary mechanism and its downstream consequences.



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## Summary of Efficacy in Preclinical Models

**Mesopram** has demonstrated efficacy in several animal models, particularly for gastrointestinal inflammation and alcohol consumption. The tables below summarize key quantitative findings from these studies.

**Table 1: Efficacy of Mesopram in a Murine Colitis Model** [1] This study investigated both preventive and therapeutic administration of **Mesopram** in a DSS-induced colitis model in BALB/c mice.

Model / Parameter	Dose & Administration	Key Findings & Outcome
<b>Preventive Model</b>	2, 10, and 50 mg/kg (i.p.)	Maximal benefit at 50 mg/kg; significantly reduced clinical score, colon shortening, and histologic score.
<b>Therapeutic Model</b>	50 mg/kg (i.p. and p.o.)	i.p. treatment significantly reduced clinical score. Both i.p. and p.o. reversed colon shortening and reduced ex vivo colonic IFN- $\gamma$ production.

**Table 2: Efficacy of Mesopram in Reducing Alcohol Intake in Mice** [2] [7] These studies were conducted in male C57BL/6J mice using a two-bottle choice paradigm.

Drinking Paradigm	Dose & Administration	Key Findings & Outcome
24-hour access	5 mg/kg (p.o.), once daily for 10 days	Significantly reduced ethanol intake and preference. A long-lasting effect was noted compared to other PDE4 inhibitors [7].
Limited access (3-h)	5 mg/kg (p.o.)	Reduced ethanol consumption and total fluid intake, without a change in preference [7].

## Detailed Experimental Protocols

For researchers aiming to replicate or build upon these studies, here is a detailed breakdown of the key methodologies cited.

### Protocol: DSS-Induced Colitis in Mice [1]

This protocol is used to model inflammatory bowel disease and test the efficacy of compounds like **Mesopram**.

- **Experimental Animals:** 6-8 week-old female BALB/c mice.
- **Colitis Induction:** Dextran Sulfate Sodium (DSS) is administered in drinking water for 7 days.
- **Test Article Administration:**
  - **Preventive Model:** **Mesopram** is administered concurrently with DSS.
  - **Therapeutic Model:** DSS administration is stopped on day 8, and **Mesopram** treatment is initiated.
  - **Dosing:** 50 mg/kg was the most effective dose; administered intraperitoneally (i.p.) or orally (p.o.).
- **Key Outcome Measures:**
  - **Clinical Score:** Calculated daily based on weight loss, stool consistency, and presence of blood.
  - **Colon Length:** Measured post-mortem as a marker of inflammation (shorter colon indicates more severe inflammation).

- **Histologic Score:** Colon tissue is scored for inflammatory cell infiltration, tissue damage, and crypt integrity.
- **Cytokine Production:** Ex vivo production of TNF- $\alpha$  and IFN- $\gamma$  by cultured colon tissue is measured.

## Protocol: Alcohol Two-Bottle Choice in Mice [7]

This protocol is a standard for measuring voluntary alcohol intake and preference in rodents.

- **Experimental Animals:** Adult male C57BL/6J mice.
- **Habituation:** Mice are given continuous access to two bottles, one with water and one with 15% ethanol (v/v), for at least 3 weeks to establish stable baseline drinking.
- **Test Article Administration:**
  - **Mesopram** is prepared as a suspension in saline with Tween-80.
  - **Dosing:** 5 mg/kg, administered orally (p.o.) via gavage.
  - **Timing:** Administered 30-60 minutes before the drinking session.
- **Key Outcome Measures:**
  - **Ethanol Intake:** Measured in grams per kilogram of body weight (g/kg).
  - **Total Fluid Intake:** Measured in milliliters (ml).
  - **Ethanol Preference:** Ratio of ethanol consumed to total fluid consumed.

## Research Context and Development

- **PDE4 Inhibition and Side Effects:** A significant challenge in developing PDE4 inhibitors has been managing side effects, particularly emesis (nausea and vomiting) [4] [5]. Research suggests these may be linked to inhibition of the PDE4D subtype, while anti-inflammatory effects are associated with PDE4B [4] [8]. This has driven the development of subtype-selective inhibitors like A33 (PDE4B-selective) to improve the therapeutic window [8].
- **Comparison with Other PDE4 Inhibitors:** In a direct comparison of nine PDE inhibitors, only selective PDE4 inhibitors reduced ethanol intake in mice. While rolipram, piclamilast, and CDP840 had short-lived effects, **Mesopram** produced a **long-lasting reduction** in ethanol intake and preference in the 24-hour test, suggesting a potentially distinct pharmacokinetic or pharmacodynamic profile [7].

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To cite this document: Smolecule. [Mesopram: Core Properties and Mechanism of Action]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b525067#mesopram-literature-review>]

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